

physical characteristics of 1,1'-Oxalyldiimidazole powder

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Compound of Interest

Compound Name: 1,1'-Oxalyldiimidazole

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An In-depth Technical Guide on the Physical Characteristics of **1,1'-Oxalyldiimidazole** Powder
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **1,1'-Oxalyldiimidazole** (ODI) powder. The information is compiled to assist researchers and professionals in its application, particularly in the fields of peptide synthesis, pharmaceutical chemistry, and organic synthesis.

Core Physical and Chemical Properties

1,1'-Oxalyldiimidazole is a key reagent used for the activation of carboxylic acids.^[1] Its physical state is critical for handling, storage, and reaction setup. ODI is typically a crystalline powder.^[2] The color can range from white and off-white to light yellow, brown, or even dark green, which may depend on the grade and purity.^{[2][3][4]} The technical grade is specified as a powder form.^{[5][6]}

The compound is known to be sensitive to moisture, air, and heat, necessitating storage in a cool, dry place under an inert atmosphere.^[3] While stable under standard room temperature and pressure, it should be kept away from heat sources and strong oxidants.^{[2][3]}

Data Summary

The quantitative physical properties of **1,1'-Oxalyldiimidazole** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₆ N ₄ O ₂	[7][8]
Molecular Weight	190.16 g/mol	[5][6][7][8]
Melting Point	114 - 119 °C	[2][3][5][7][9]
Appearance	White to light yellow/brown/dark green crystalline powder	[2][3][4]
Purity	>95.0% to >98%	[3]
Solubility in Water	Poor / Insoluble	[2][3]
Solubility (Organic)	Soluble in dichloromethane, chloroform, N,N- dimethylformamide	[2][3]
Density (Predicted)	1.46 ± 0.1 g/cm ³	[9]

Experimental Protocols for Characterization

Accurate determination of physical properties is essential for verifying the quality and purity of a chemical substance. The following sections detail standard laboratory protocols for measuring the key characteristics of a powder like **1,1'-Oxalyldiimidazole**.

Melting Point Determination (Capillary Method)

The capillary method is a standard and widely accepted technique for determining the melting point of a crystalline solid.[10][11]

Methodology:

- **Sample Preparation:** Ensure the **1,1'-Oxalyldiimidazole** powder is completely dry, as moisture can depress the melting point and broaden its range.[12] If necessary, pulverize any granular material to a fine powder.[12]
- **Capillary Tube Loading:** Jab the open end of a glass capillary tube into the powder pile. Invert the tube and tap it gently on a hard surface or drop it through a long vertical tube to

pack the sample tightly into the sealed end.[11][12] The packed sample height should be approximately 2-3 mm.[12]

- Apparatus Setup: Place the loaded capillary tube into the heating block of a melting point apparatus.[10][13]
- Heating and Observation:
 - If the approximate melting point is known (around 114-119 °C), heat the sample rapidly to about 15-20 °C below this temperature.[12]
 - Decrease the heating rate to a slow and steady 1-2 °C per minute to ensure thermal equilibrium.[12][13]
 - Observe the sample through the magnified eyepiece.
- Data Recording: Record the temperature at which the first droplet of liquid appears (the beginning of the melting range) and the temperature at which the last solid crystal melts (the end of the range).[14] A narrow melting range is indicative of high purity.[13]

Solubility Determination

This protocol provides a semi-quantitative method for assessing the solubility of **1,1'-Oxalyldiimidazole** in various solvents.

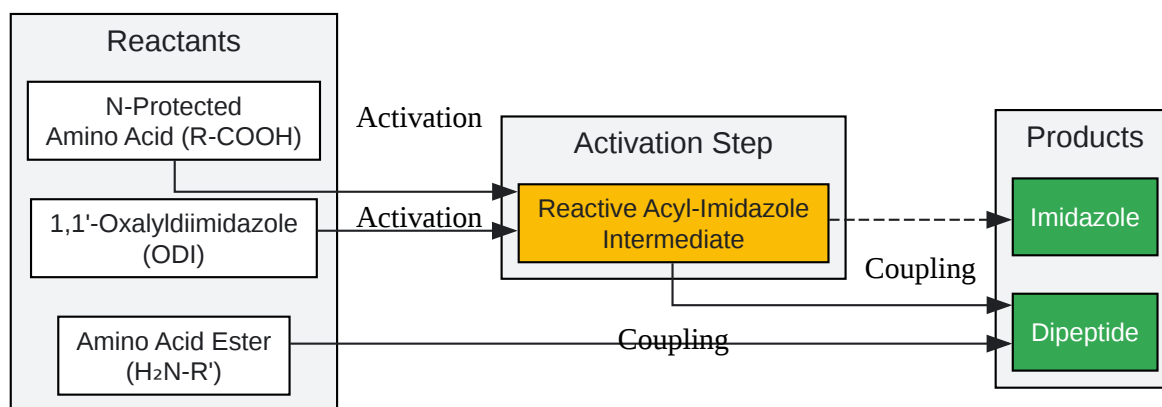
Methodology:

- Solvent Preparation: Measure a precise volume (e.g., 10 mL) of the desired solvent (e.g., distilled water, dichloromethane) into a test tube or beaker.[15] Record the ambient temperature, as solubility is temperature-dependent.[15]
- Initial Massing: Weigh a sample of the ODI powder in a weighing dish and record the initial mass.[15]
- Titration and Dissolution:
 - Add a small, pre-weighed amount of the powder to the solvent.[16]

- Stir or agitate the mixture thoroughly to facilitate dissolution.[16] Observe if the powder dissolves completely.
- Continue adding small, known increments of the powder, allowing time for dissolution after each addition.[16][17]
- Saturation Point: The saturation point is reached when a small amount of the added powder no longer dissolves even after prolonged agitation.
- Calculation: Subtract the mass of the undissolved powder from the total mass added to determine the amount that dissolved in the specific volume of the solvent. Express the solubility in terms of g/100 mL or a similar unit.

Application Workflow: Peptide Synthesis

1,1'-Oxalyl-diimidazole is highly valued as a condensing agent in peptide synthesis.[2] It facilitates the formation of a peptide bond by activating the carboxylic acid group of an N-protected amino acid, which then readily reacts with the amino group of an amino acid ester.



Workflow for ODI-Mediated Peptide Coupling

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Caption: ODI-mediated peptide synthesis workflow.

The diagram above illustrates the logical flow of using **1,1'-Oxalyldiimidazole** as a coupling reagent. The N-protected amino acid is first activated by ODI to form a highly reactive intermediate. This intermediate then undergoes nucleophilic attack by an amino acid ester to form the desired dipeptide bond, releasing imidazole as a byproduct.

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